An In-depth Technical Guide to Acid Black 234

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Acid Black 234*
CAS No.:	*157577-99-6*
Cat. No.:	*B1146624*

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This technical guide provides a comprehensive overview of the chemical and physical properties of **Acid Black 234**, with a focus on its molecular characteristics and applications in scientific research. This document is intended for researchers, scientists, and professionals in the field of drug development and environmental science.

Core Molecular and Physical Properties

Acid Black 234 is a water-soluble trisazo dye.[1] It is commercially available as a black powder.[2] There are slight variations in the reported molecular formula and weight, likely due to differences in the salt form (monosodium vs. disodium salt). The most commonly cited molecular formula is the disodium salt.

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Property	Value	References
Molecular Formula	$C_{34}H_{26}N_{10}Na_2O_9S_3$	[2][3][4][5][6]
$C_{34}H_{29}N_{10}NaO_9S_3$	[7]	
Molecular Weight	860.81 g/mol	[1][2][3]
840.84 g/mol	[7]	
CAS Number	157577-99-6	[3][5][7]
C.I. Number	30027	[3][8]
Appearance	Black Powder	[2][9]
Solubility	Soluble in water (215 g/L at 20°C)	[4][10]

Applications in Research

Acid Black 234 has been utilized in various scientific research fields:

- Environmental Science: It serves as a tracer dye to investigate the transport and fate of pollutants in soil and water.[1][5] It is also a common model dye for studying the efficacy of various dye adsorption materials, such as biocomposites.[5]
- Biotechnology: The dye is used as a substrate for the detection of enzyme activity.[1][5]
- Medicine: It has been explored as a contrast agent for magnetic resonance imaging (MRI) and as a fluorescent probe for detecting cancer cells.[5]
- Material Science: It is used in the synthesis of molecularly imprinted polymers (MIPs) for the selective removal and detection of the dye from aqueous solutions.[1][11]

Experimental Protocols

This protocol describes the bulk polymerization method to create MIPs with high selectivity for **Acid Black 234**.[11]

Materials:

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- **Acid Black 234** (template)
- Methacrylic acid (MAA) (functional monomer)
- Ethylene glycol dimethacrylate (EGDMA) (cross-linker)
- 2,2'-Azobisisobutyronitrile (AIBN) (initiator)
- Methanol (porogenic solvent)
- Methanol/acetone solution (8:2, v/v) for washing

Procedure:

- Dissolve 0.215 g of **Acid Black 234** dye in 10 mL of methanol and stir for 10 minutes.
- Add 150 mmol of MAA to the solution and let it rest for two hours.
- Add 225 mmol of EGDMA and let the mixture stand for 15 minutes.
- Add 2 mg of the initiator, AIBN.
- Maintain the reaction mixture in a water bath at 60°C for 24 hours.
- After polymerization, remove the bulk polymer from the flask and filter it.
- Wash the polymer five to six times in a Soxhlet system with a methanol/acetone solution (8:2, v/v) to completely remove the template dye.
- Dry the resulting pure polymer at room temperature.[11]

A non-imprinted polymer (NIP) is synthesized using the same procedure but without the addition of the **Acid Black 234** template.[11]

This protocol outlines a method for evaluating the photocatalytic degradation of **Acid Black 234** using chitosan-zinc sulfide nanoparticles (CS-ZnS-NPs) as a photocatalyst.[5]

Materials:

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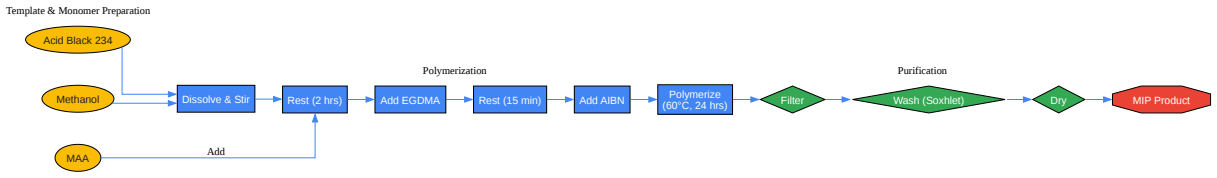
- **Acid Black 234** solution (30 ppm)
- Chitosan-zinc sulfide nanoparticles (CS-ZnS-NPs) (photocatalyst)
- Glass apparatus
- UV radiation source
- UV-Vis spectrophotometer

Procedure:

- Add 30 mg of CS-ZnS-NPs to 30 mL of a 30 ppm solution of **Acid Black 234**.
- Maintain the experimental setup at a temperature of 25-35°C and a pH between 3.0 and 7.0.
- Continuously stir the solution under UV irradiation for a duration ranging from 0 to 165 minutes.
- After UV irradiation, centrifuge the dye solution to separate the photocatalyst.
- Determine the absorbance of the solution using a UV-Vis spectrophotometer at the corresponding wavelength for **Acid Black 234**.
- Calculate the percentage of degradation of the dye.[5]

Diagrams

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Caption: Workflow for the synthesis of Molecularly Imprinted Polymers (MIPs).

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